

Protocol for preparing a 0.1 M phosphate buffer with $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disodium phosphate dihydrate

Cat. No.: B167983

[Get Quote](#)

Application Notes and Protocols for Researchers

Protocol for Preparing a 0.1 M Phosphate Buffer using Disodium Hydrogen Phosphate Dihydrate

Abstract

This document provides a detailed protocol for the preparation of a 0.1 M phosphate buffer, a commonly used buffer system in biological and chemical research. The protocol specifies the use of disodium hydrogen phosphate dihydrate ($\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$) as the basic component and monosodium hydrogen phosphate monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$) as the acidic component. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Phosphate buffers are essential reagents in a wide variety of scientific applications due to their buffering capacity within a physiologically relevant pH range (typically 5.8 to 8.0).^[1] The effectiveness of this buffer system is based on the equilibrium between the dihydrogen phosphate ion (H_2PO_4^-) and the hydrogen phosphate ion (HPO_4^{2-}). The dihydrate form of disodium hydrogen phosphate is a stable and commonly available salt for preparing this buffer. This protocol outlines the necessary calculations, materials, and steps to prepare a 0.1 M phosphate buffer to a desired pH.

Materials and Reagents

- Disodium hydrogen phosphate dihydrate ($\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$)
- Monosodium hydrogen phosphate monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$)
- Deionized or distilled water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks
- Graduated cylinders
- Beakers
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions for pH adjustment (optional)

Data Presentation: Reagent Properties

For accurate preparation of the buffer, the molecular weights of the reagents are critical.

Reagent	Formula	Molecular Weight (g/mol)
Disodium hydrogen phosphate dihydrate	$\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$	177.99
Monosodium hydrogen phosphate monohydrate	$\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$	137.99

Experimental Protocol

This protocol describes the method of preparing 1 liter of 0.1 M phosphate buffer by mixing stock solutions of the acidic and basic components. This method allows for easy adjustment to achieve the desired pH.

Preparation of Stock Solutions

- 0.2 M Disodium Hydrogen Phosphate Dihydrate Solution (Stock Solution B):
 - Weigh out 35.60 g of $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ (Molecular Weight = 177.99 g/mol).[\[2\]](#)[\[3\]](#)
 - Dissolve the salt in approximately 800 mL of deionized water in a beaker.
 - Transfer the solution to a 1 L volumetric flask and bring the final volume to 1 L with deionized water. Mix thoroughly.
- 0.2 M Monosodium Hydrogen Phosphate Monohydrate Solution (Stock Solution A):
 - Weigh out 27.60 g of $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ (Molecular Weight = 137.99 g/mol).[\[4\]](#)[\[5\]](#)
 - Dissolve the salt in approximately 800 mL of deionized water in a beaker.
 - Transfer the solution to a 1 L volumetric flask and bring the final volume to 1 L with deionized water. Mix thoroughly.

Preparation of 0.1 M Phosphate Buffer

To prepare 200 mL of 0.1 M phosphate buffer of a specific pH, mix the volumes of Stock Solution A and Stock Solution B as indicated in the table below and dilute to a final volume of 200 mL with deionized water.[\[6\]](#)[\[7\]](#)[\[8\]](#)

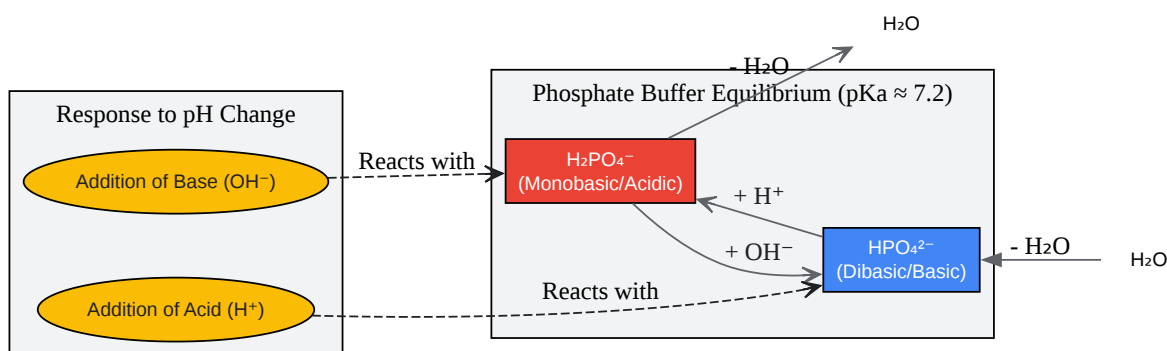
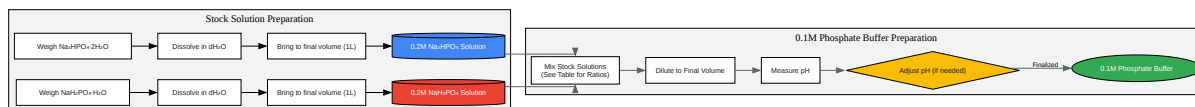
Target pH	Volume of 0.2 M $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ (mL)	Volume of 0.2 M $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ (mL)
5.8	92.0	8.0
6.0	87.7	12.3
6.2	81.5	19.5
6.4	73.5	26.5
6.6	62.5	37.5
6.8	51.0	49.0
7.0	39.0	61.0
7.2	28.0	72.0
7.4	19.0	81.0
7.6	13.0	87.0
7.8	8.5	91.5
8.0	5.3	94.7

Note: The volumes in the table are for a final volume of 200 mL of 0.1 M phosphate buffer. For a different final volume, scale the volumes of the stock solutions proportionally.

Final pH Adjustment

After mixing the stock solutions, it is crucial to verify the pH of the final buffer solution using a calibrated pH meter. If necessary, adjust the pH to the desired value using small volumes of concentrated HCl or NaOH.

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. laboratorynotes.com [laboratorynotes.com]
- 3. Di-sodium hydrogen phosphate dihydrate $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ | Sigma-Aldrich [sigmaaldrich.com]

- 4. laboratorynotes.com [laboratorynotes.com]
- 5. webqc.org [webqc.org]
- 6. hoclai.wordpress.com [hoclai.wordpress.com]
- 7. scribd.com [scribd.com]
- 8. Star Republic: Guide for Biologists [sciencegateway.org]
- To cite this document: BenchChem. [Protocol for preparing a 0.1 M phosphate buffer with Na₂HPO₄·2H₂O]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167983#protocol-for-preparing-a-0-1-m-phosphate-buffer-with-na2hpo4-2h2o]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com